

Comprehensive Spectroscopic Characterization: 1,2,3,4-Tetraethylbenzene

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Compound of Interest

Compound Name: 1,2,3,4-Tetraethylbenzene

CAS No.: 33637-20-6

Cat. No.: B12288021

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Document Type: Technical Reference & Experimental Guide Subject: **1,2,3,4-Tetraethylbenzene** (CAS: Isomer Specific) Principal Application: Isomer differentiation in poly-alkylated aromatic synthesis; Steric crowding models.

Executive Summary & Structural Dynamics

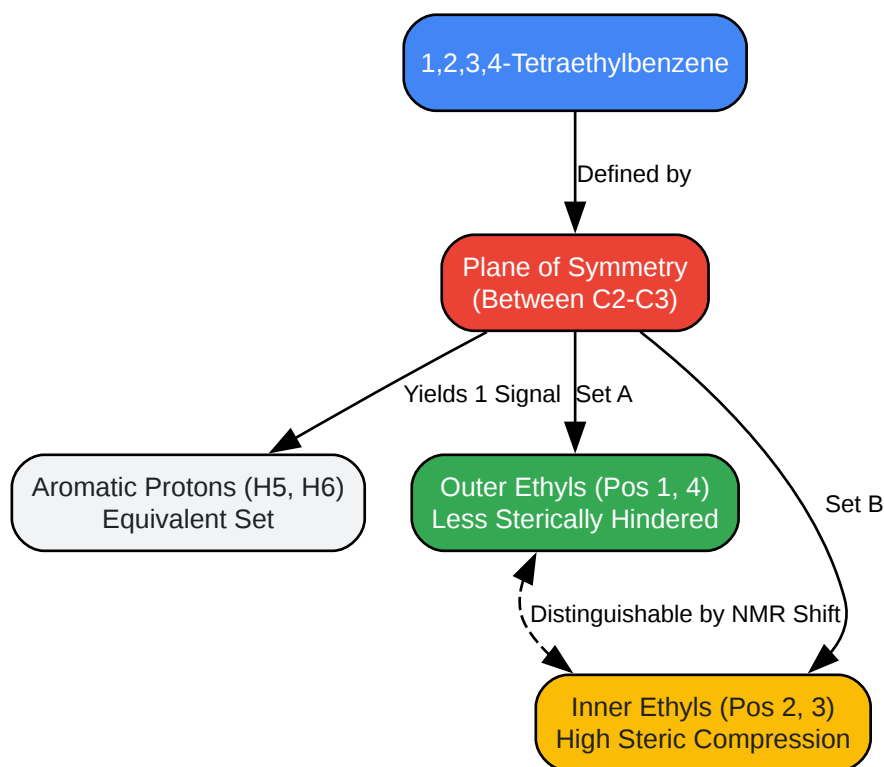
1,2,3,4-Tetraethylbenzene (1,2,3,4-TEB) represents a kinetically significant isomer often encountered during the Friedel-Crafts alkylation of benzene or the Jacobsen rearrangement. Unlike its thermodynamically stable counterpart (1,2,4,5-TEB), the 1,2,3,4-isomer possesses a unique steric environment due to the "buttressing effect" of four contiguous ethyl groups.

This crowding distorts the planarity of the ethyl substituents, creating distinct spectroscopic signatures. Correct identification relies on recognizing the C_{2v} symmetry of the molecule, which dictates the non-equivalence of the "inner" (positions 2,3) and "outer" (positions 1,4) ethyl groups.^[1]

Structural Symmetry Analysis

The molecule possesses a plane of symmetry passing between the C2-C3 and C5-C6 bonds.

- Aromatic Region: Positions 5 and 6 are chemically equivalent.^[1]
- Aliphatic Region:
 - Outer Ethyls (1, 4): Chemically equivalent to each other.
 - Inner Ethyls (2, 3): Chemically equivalent to each other, but distinct from the outer pair due to enhanced steric compression.



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Figure 1: Symmetry analysis of 1,2,3,4-TEB demonstrating the origin of signal multiplicity.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is the definitive method for distinguishing 1,2,3,4-TEB from the 1,2,4,5-isomer (which shows only one ethyl environment) and the 1,2,3,5-isomer (asymmetric).

¹H NMR Data (Proton)

- Solvent: CDCl₃ (Chloroform-d)

- Frequency: 400 MHz or higher recommended for clear resolution of ethyl multiplets.

Chemical Shift (δ ppm)	Multiplicity	Integration	Assignment	Structural Logic
6.95 - 7.05	Singlet (s)	2H	Ar-H (C5, C6)	The two aromatic protons are equivalent and ortho to each other.
2.65 - 2.75	Quartet (q)	4H	Inner Ar-CH ₂ -CH ₃	Deshielded relative to outer groups due to steric crowding/ring current effects.
2.55 - 2.65	Quartet (q)	4H	Outer Ar-CH ₂ -CH ₃	Standard benzylic methylene shift.
1.15 - 1.25	Triplet (t)	6H	Inner Ar-CH ₂ -CH ₃	Methyl protons coupled to methylene ($J \approx 7.5$ Hz).
1.10 - 1.20	Triplet (t)	6H	Outer Ar-CH ₂ -CH ₃	Methyl protons coupled to methylene ($J \approx 7.5$ Hz).

Diagnostic Key: The presence of two distinct quartets and two distinct triplets in the aliphatic region is the "smoking gun" for the 1,2,3,4-substitution pattern. The 1,2,4,5-isomer would show only one quartet and one triplet.

¹³C NMR Data (Carbon)

- Solvent: CDCl₃

- Decoupling: Proton-decoupled

Chemical Shift (δ ppm)	Type	Assignment	Notes
140.0 - 142.0	Quaternary	C1, C4 (Outer ipso)	Shifted by alkyl substitution.
138.0 - 140.0	Quaternary	C2, C3 (Inner ipso)	Distinct due to crowding.
126.0 - 128.0	CH	C5, C6 (Aromatic CH)	Unsubstituted carbons.
26.0 - 28.0	CH ₂	Methylene (Inner)	
25.0 - 27.0	CH ₂	Methylene (Outer)	
15.0 - 16.0	CH ₃	Methyl (Inner)	
14.5 - 15.5	CH ₃	Methyl (Outer)	

Mass Spectrometry (MS)

Mass spectrometry confirms the molecular weight and provides fragmentation evidence of the alkyl chains.

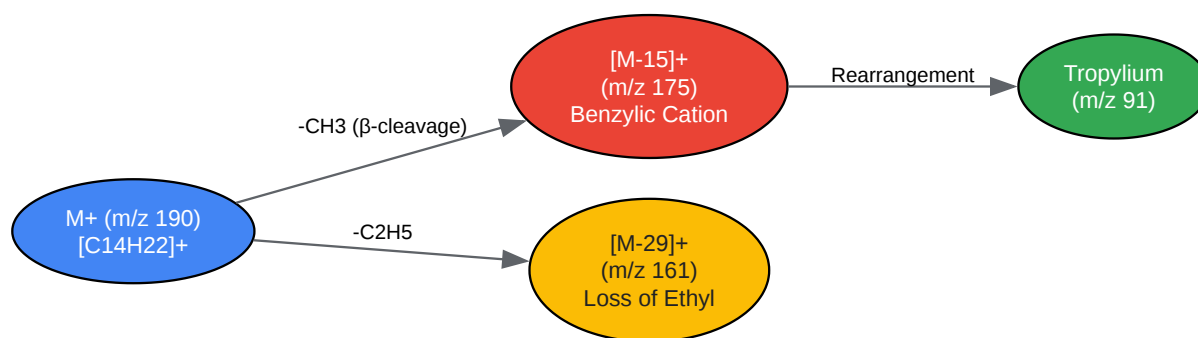
- Ionization Mode: Electron Impact (EI), 70 eV.
- Molecular Formula: C₁₄H₂₂
- Molecular Weight: 190.32 g/mol

Fragmentation Pathway

Polyalkylbenzenes typically undergo benzylic cleavage. However, with ethyl groups, the loss of a methyl radical (β -cleavage) is the primary pathway to form a stabilized benzylic cation.

- Molecular Ion (M⁺): m/z 190 (Prominent).

- M - 15 (Loss of Methyl): m/z 175. This is the Base Peak (or close to it). Cleavage of the terminal methyl of an ethyl group forms a secondary benzylic cation.
- M - 29 (Loss of Ethyl): m/z 161. Direct cleavage of the ethyl group from the ring.
- Tropylium Rearrangements: Subsequent losses lead to characteristic aromatic clusters (m/z 91, 77).



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Figure 2: Primary fragmentation pathways for ethyl-substituted benzenes.

Infrared Spectroscopy (FT-IR)

IR is less specific for isomer differentiation than NMR but confirms functional groups and substitution patterns.

- Sampling: Neat liquid (ATR or salt plates).

Wavenumber (cm ⁻¹)	Vibration Mode	Description
3000 - 3050	C-H Stretch (sp ²)	Weak aromatic C-H stretching.
2850 - 2970	C-H Stretch (sp ³)	Strong aliphatic signals (Methyl/Methylene).
1600, 1500	C=C Ring Stretch	Characteristic aromatic ring breathing.
~800 - 820	C-H Out-of-Plane Bend	Crucial Diagnostic: Represents two adjacent aromatic hydrogens (1,2,3,4-substitution).
~750	Ring Deformation	Substituent dependent. [1]

Experimental Protocols

Sample Preparation for NMR

To ensure high-resolution spectra where the inner/outer ethyl splitting is resolved:

- Solvent Selection: Use CDCl₃ (99.8% D) with 0.03% TMS as an internal standard.
- Concentration: Dissolve ~10-15 mg of sample in 0.6 mL solvent.
- Equilibration: Allow the sample to equilibrate to the probe temperature (298 K) for 5 minutes.
 - Note: At very low temperatures, rotation of the crowded ethyl groups may restrict, broadening the signals. Room temperature is usually sufficient for rapid rotation averaging.

Isomer Purification (If Mixture Present)

If synthesizing via Jacobsen rearrangement, you will likely have a mixture of 1,2,3,4-TEB and 1,2,4,5-TEB.

- Sulfonation: 1,2,3,4-TEB sulfonates faster than the 1,2,4,5 isomer due to the availability of the adjacent 5,6 positions.

- Separation: The sulfonic acid derivative is water-soluble. Separate the aqueous phase (containing 1,2,3,4-derivative) from the organic phase (containing 1,2,4,5-TEB).
- Hydrolysis: Desulfonate using superheated steam to recover pure 1,2,3,4-TEB.

References

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Sources

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